

# Introduction: The Versatility of a Hydroxylated Aromatic Oxime

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## Compound of Interest

Compound Name: 3-Hydroxybenzaldehyde oxime

CAS No.: 139336-66-6

Cat. No.: B160891

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**3-Hydroxybenzaldehyde oxime** (3-HBAO) is an organic compound featuring a hydroxylated benzene ring functionalized with an oxime group. This unique structural arrangement, combining a phenolic hydroxyl group and a reactive oxime moiety, makes it a valuable building block in organic synthesis.<sup>[1]</sup> Its significance lies in its utility as a precursor for a wide range of more complex molecules, including active pharmaceutical ingredients (APIs), agrochemicals, and specialized materials for coordination chemistry.<sup>[1][2]</sup> The parent aldehyde, 3-hydroxybenzaldehyde, is known to possess vasculoprotective, antioxidant, and anti-inflammatory properties, suggesting a rich field of investigation for its oxime derivative.<sup>[3][4]</sup> This guide will provide an in-depth exploration of the synthesis, structural confirmation, and practical applications of 3-HBAO, grounded in established experimental data and protocols.

## Core Chemical Properties and Structure

The fundamental identity of **3-hydroxybenzaldehyde oxime** is defined by its molecular structure and physicochemical properties. The presence of both a hydrogen bond donor (hydroxyl group) and acceptor (oxime nitrogen) in a rigid aromatic framework dictates its solubility, reactivity, and potential for intermolecular interactions.

Molecular Structure:

Caption: Chemical Structure of **3-Hydroxybenzaldehyde Oxime**.

Table 1: Physicochemical Properties of **3-Hydroxybenzaldehyde Oxime**

Property	Value	Source(s)
CAS Number	22241-18-5	[5][6][7]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	[5][6]
Molecular Weight	137.14 g/mol	[5][6]
Appearance	Colorless oil or solid	[8]
Boiling Point	293.0 ± 23.0 °C (Predicted)	[5]
Density	1.18 ± 0.1 g/cm <sup>3</sup> (Predicted)	[5]
pKa	9.46 ± 0.10 (Predicted)	[5]
LogP	1.20 (Predicted)	[5]

## Synthesis and Mechanistic Rationale

The most direct and common synthesis of **3-hydroxybenzaldehyde oxime** is the condensation reaction between 3-hydroxybenzaldehyde and hydroxylamine. This method is efficient, high-yielding, and proceeds under mild conditions.

## Experimental Protocol: Synthesis from 3-Hydroxybenzaldehyde

This protocol is adapted from a standard oximation procedure.[8] The causality behind the choice of reagents is critical for success. Hydroxylamine hydrochloride is the stable salt form of the reactive nucleophile, hydroxylamine. A base is required to liberate the free hydroxylamine in situ. Sodium acetate is an ideal choice; it is a weak base, strong enough to deprotonate the hydroxylamine hydrochloride (pKa ~6) but not so strong as to deprotonate the phenolic hydroxyl group (pKa ~10) on the starting material, which could lead to side reactions. Ethanol serves as an excellent solvent, dissolving both the organic aldehyde and the inorganic salts.

## Materials:

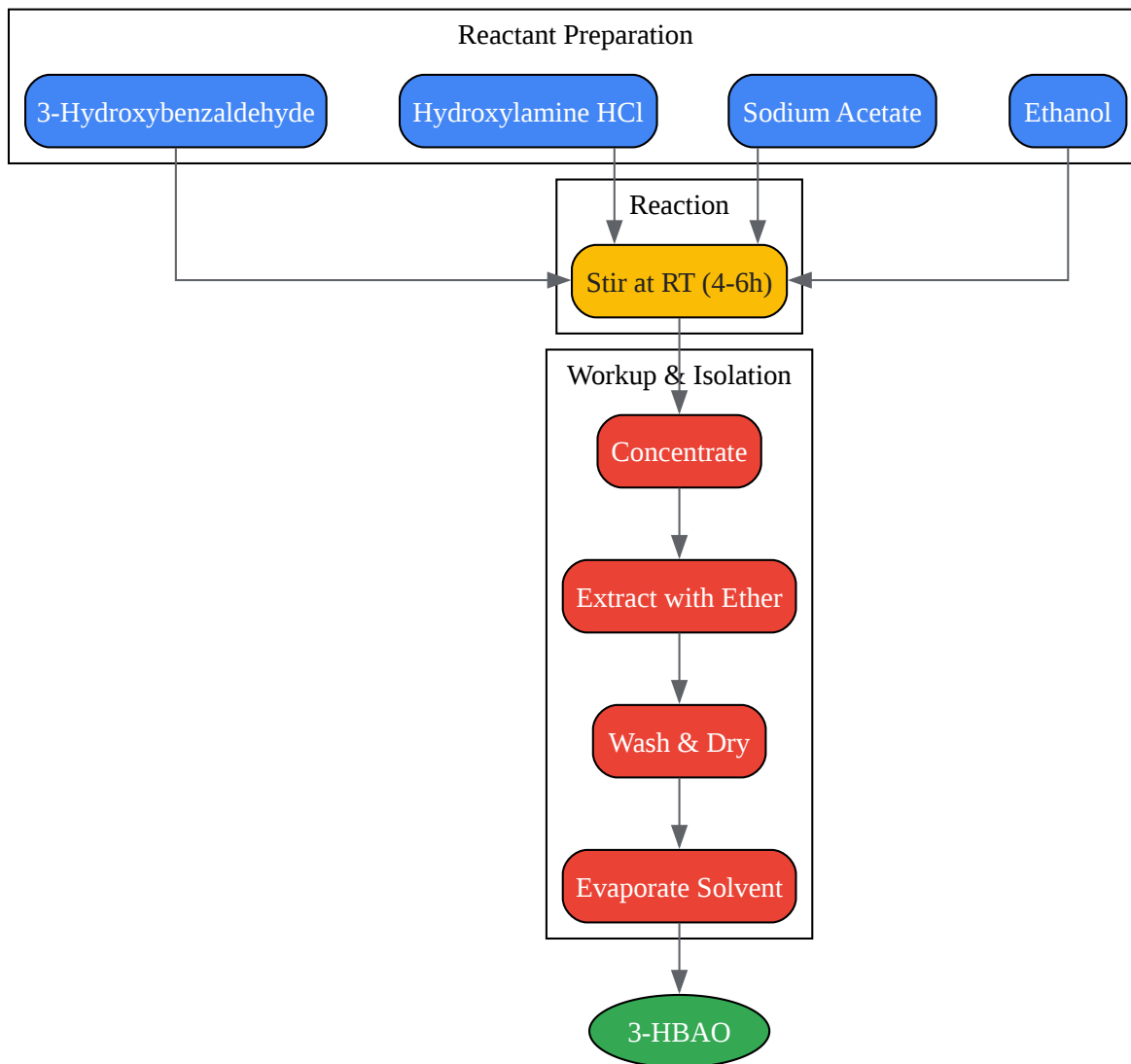
- 3-Hydroxybenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride (1.2 eq)
- Sodium acetate (1.3 eq)
- Ethanol (approx. 10 mL per gram of aldehyde)
- Anhydrous ether
- Saturated brine solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

## Step-by-Step Methodology:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer, add 3-hydroxybenzaldehyde, hydroxylamine hydrochloride, and sodium acetate in sequence to the ethanol solvent.
- Reaction Execution: Stir the mixture vigorously at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde spot is consumed (typically 4-6 hours).
- Workup - Solvent Removal: Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the bulk of the ethanol.
- Workup - Extraction: To the resulting residue, add deionized water and extract the product into a suitable organic solvent like anhydrous ether (3x volumes). This separates the organic product from the inorganic salts ( $\text{NaCl}$ ) and unreacted reagents.
- Workup - Washing and Drying: Wash the combined organic layers with saturated brine to remove residual water. Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$  to remove all traces of water, then filter.

- Isolation: Evaporate the solvent from the filtrate under reduced pressure to yield the final product, **3-hydroxybenzaldehyde oxime**, typically as a colorless oil or solid with high purity (yields reported up to 96.3%).<sup>[8]</sup>

## Synthesis Workflow Diagram



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Caption: Proposed MIF signaling pathway and point of inhibition.

## Safety, Handling, and Storage

As with any chemical reagent, proper handling of **3-hydroxybenzaldehyde oxime** is essential. The following guidelines are based on standard safety data sheets for related compounds.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat. [9][10]\* Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes. [9][10]\* Storage: Store the container tightly closed in a dry, cool, and well-ventilated place, away from strong oxidizing agents and direct sunlight. [9]\* First-Aid Measures:
  - Inhalation: Move the victim to fresh air. Seek medical attention if symptoms occur. [10] \*
  - Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. [11] \*
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. [10]
  - \* Ingestion: Rinse mouth with water and seek immediate medical attention. [9]

## Conclusion

**3-Hydroxybenzaldehyde oxime** is a chemical of significant value due to its straightforward synthesis and versatile reactivity. Its dual functional groups provide a platform for the creation of diverse molecular architectures, making it a staple intermediate in pharmaceutical research, materials science, and synthetic chemistry. The robust protocols for its synthesis and the clear spectroscopic markers for its identification make it an accessible and reliable compound for laboratory use. Future research into the direct biological activities of 3-HBAO and its derivatives may unlock new therapeutic potentials, building upon the known bioactivities of its parent aldehyde.

## References

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## Sources

- [1. indiamart.com](https://indiamart.com) [indiamart.com]
- [2. nbinno.com](https://nbinno.com) [nbinno.com]
- [3. Combination therapy with 3-Hydroxybenzaldehyde and Albendazole modulates mitochondrial protein expression in astrocytes after Angiostrongylus cantonensis infection | PLOS Neglected Tropical Diseases](https://journals.plos.org) [journals.plos.org]
- [4. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [5. Benzaldehyde, 3-hydroxy-, oxime \(9CI\) | lookchem](https://lookchem.com) [lookchem.com]
- [6. scbt.com](https://scbt.com) [scbt.com]
- [7. chemuniverse.com](https://chemuniverse.com) [chemuniverse.com]
- [8. Benzaldehyde, 3-hydroxy-, oxime \(9CI\) synthesis - chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [9. echemi.com](https://echemi.com) [echemi.com]
- [10. fishersci.com](https://fishersci.com) [fishersci.com]
- [11. WERCS Studio - Application Error](https://assets.thermofisher.com) [assets.thermofisher.com]
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